

Sophorose monohydrate solubility in different solvents

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Compound of Interest

Compound Name: Sophorose monohydrate

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Sophorose Monohydrate Solubility: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sophorose monohydrate** in various solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding the dissolution characteristics of this important disaccharide. This document summarizes available quantitative data, outlines detailed experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **sophorose monohydrate** is a critical parameter for its application in various scientific and industrial fields. While extensive quantitative data across a wide range of solvents and temperatures is not readily available in published literature, the following table summarizes the existing information.

Solvent	Temperature (°C)	Solubility	Observations
Water	Not Specified	50 mg/mL	Readily soluble, forms a clear, colorless solution[1][2][3]
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble	---
80% Aqueous Methanol	Not Specified	Soluble	Sophorose monohydrate can be crystallized from this solvent system[1]
Petroleum Ether	Not Specified	Insoluble[1][2]	---
Ethanol	Not Specified	Sparingly Soluble (inferred)	While direct data is unavailable, general observations for carbohydrates suggest limited solubility in ethanol compared to water. Octa-O-acetyl-b-sophorose, a derivative, can be crystallized from ethanol.[1]
Methanol	Not Specified	Data Not Available	---

Note: The lack of extensive quantitative data highlights an area for future research to fully characterize the solubility profile of **sophorose monohydrate**.

Experimental Protocols for Solubility Determination

The following are detailed methodologies that can be employed to determine the solubility of **sophorose monohydrate**. These protocols are based on established methods for carbohydrate analysis.

Isothermal Equilibrium Method

This method is considered the gold standard for determining equilibrium solubility.

Principle: A supersaturated solution of **sophorose monohydrate** in the solvent of interest is prepared and allowed to equilibrate at a constant temperature. The concentration of the dissolved **sophorose monohydrate** in the supernatant is then determined.

Apparatus:

- Constant temperature water bath or incubator
- Stirring plate and magnetic stir bars
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., an amino-based column for carbohydrate analysis) or a UV-Vis spectrophotometer.

Procedure:

- Preparation of a Saturated Solution: Add an excess amount of **sophorose monohydrate** to a known volume of the solvent in a sealed vial.
- Equilibration: Place the vial in a constant temperature bath and stir vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, cease stirring and allow the undissolved solid to settle. For finer suspensions, centrifuge the sample at a high speed (e.g., 10,000 rpm for 15 minutes).

- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a pre-warmed (or pre-cooled to the equilibration temperature) pipette. To remove any remaining microparticles, filter the aliquot through a syringe filter into a pre-weighed volumetric flask.
- **Quantification:**
 - **Gravimetric Method:** Evaporate the solvent from the volumetric flask under vacuum and weigh the remaining solid **sophorose monohydrate**.
 - **Chromatographic Method (HPLC):** Dilute the filtered supernatant to a known volume and analyze the concentration of **sophorose monohydrate** using a pre-calibrated HPLC method.
 - **Spectrophotometric Method (Phenol-Sulfuric Acid Assay):** This colorimetric method can determine the total carbohydrate concentration.
 1. Take a small, precise volume of the clear supernatant.
 2. Add a 5% aqueous solution of phenol.
 3. Carefully add concentrated sulfuric acid to the mixture. The acid causes the carbohydrate to be dehydrated to furfural derivatives, which then react with phenol to produce a yellow-orange color.
 4. After cooling, measure the absorbance at a specific wavelength (e.g., 490 nm).
 5. Determine the concentration from a standard curve prepared with known concentrations of **sophorose monohydrate**.

Visual Method (Rapid Estimation)

This method provides a semi-quantitative estimation of solubility.

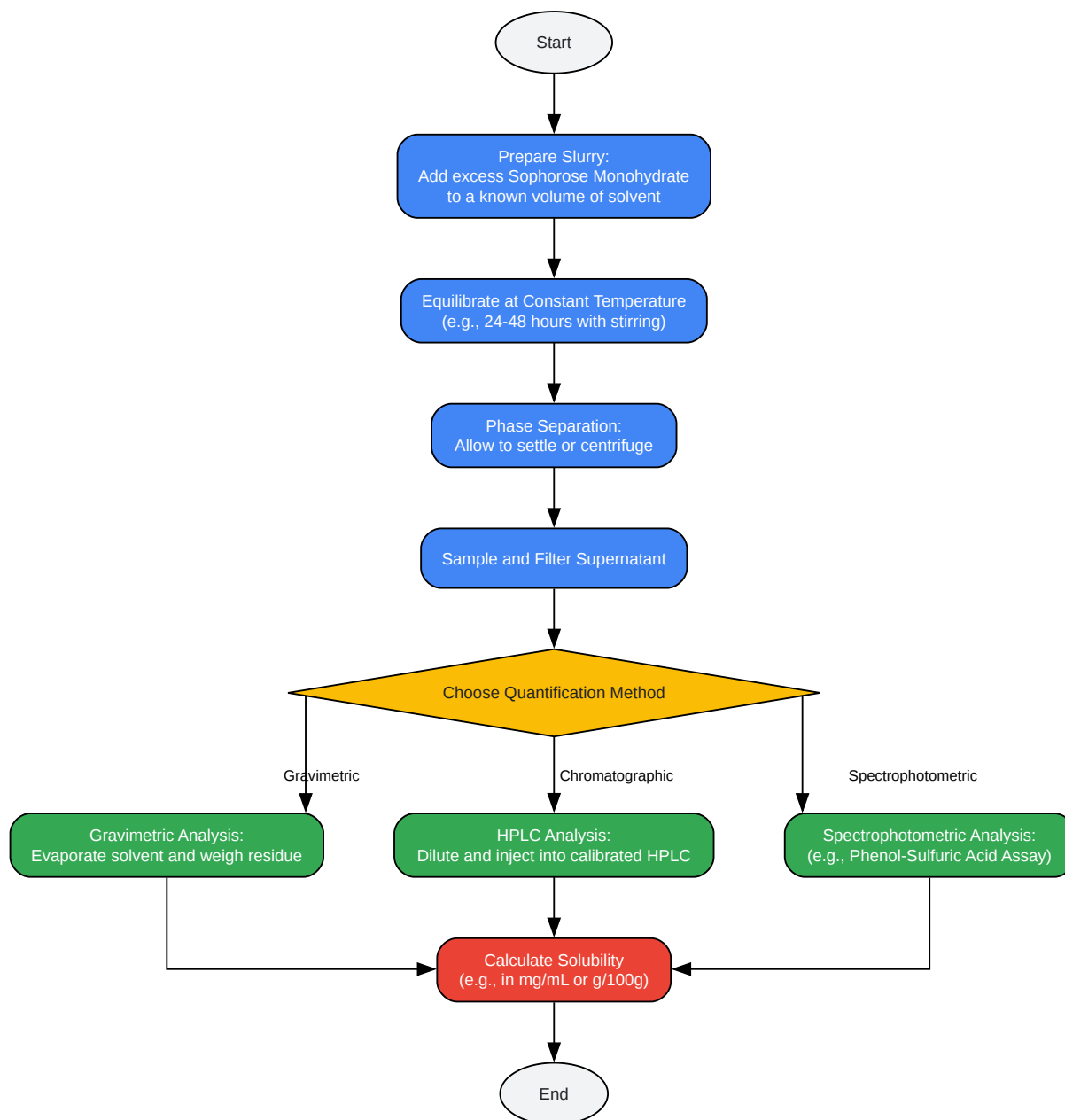
Procedure:

- Add a small, known amount of **sophorose monohydrate** to a test tube.

- Incrementally add a known volume of the solvent while vortexing or stirring at a constant temperature.
- The point at which the solid completely dissolves is noted, and the solubility is calculated.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the Isothermal Equilibrium Method for determining the solubility of **sophorose monohydrate**.



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Caption: Workflow for Solubility Determination.

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